

CCT374705 Administration in Animal Models of Lymphoma: Application Notes and Protocols

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Compound of Interest

Compound Name: CCT374705

Cat. No.: B15606651

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Introduction

CCT374705 is a potent and orally bioavailable small molecule inhibitor of B-cell lymphoma 6 (BCL6). BCL6 is a transcriptional repressor protein that acts as an oncogenic driver in various lymphomas, including Diffuse Large B-cell Lymphoma (DLBCL). By inhibiting the protein-protein interaction between BCL6 and its corepressors, **CCT374705** reactivates the expression of BCL6 target genes, leading to anti-proliferative effects in lymphoma cells. These application notes provide a summary of the administration of **CCT374705** in preclinical animal models of lymphoma, based on available research, to guide fellow researchers in their study design.

BCL6 Signaling Pathway in Lymphoma

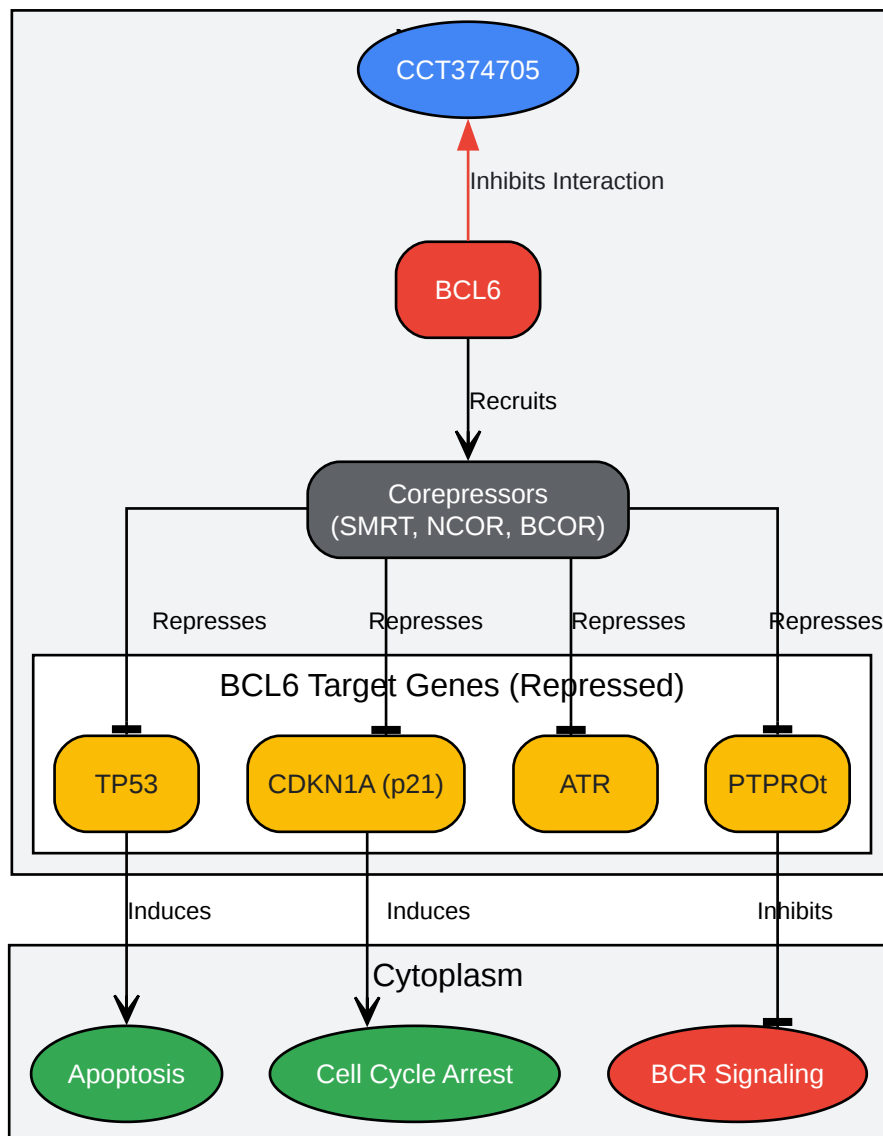
The B-cell lymphoma 6 (BCL6) protein is a master regulator of gene expression, primarily functioning as a transcriptional repressor. In normal germinal center B-cells, BCL6 is essential for proliferation and somatic hypermutation. However, its dysregulation is a key driver in the pathogenesis of DLBCL. BCL6 exerts its effects by recruiting corepressor complexes (containing proteins like SMRT, NCOR, and BCOR) to target gene promoters, thereby silencing the expression of genes involved in crucial cellular processes.

Key downstream targets of BCL6-mediated repression in lymphoma include:

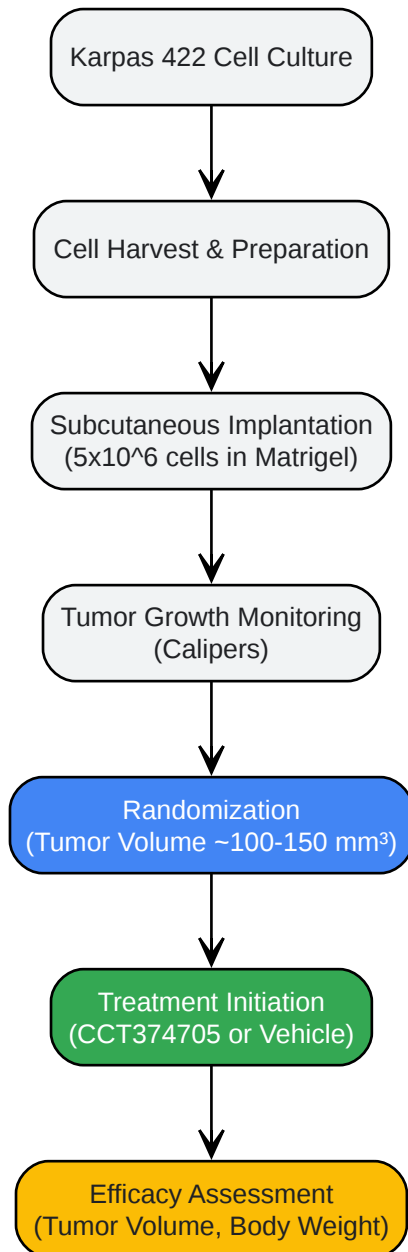
- Tumor Suppressors: TP53 (p53) and CDKN1A (p21), which are critical for cell cycle arrest and apoptosis in response to cellular stress.
- DNA Damage Response Genes: ATR and CHEK1, which are involved in sensing and repairing DNA damage.
- Regulators of B-cell Receptor (BCR) Signaling: PTPROt, a phosphatase that negatively regulates SYK, a key kinase in the BCR signaling pathway. By repressing PTPROt, BCL6 enhances tonic BCR signaling, which is a survival pathway for some DLBCL subtypes.^[1]
- Differentiation Factors: PRDM1 (Blimp-1), a master regulator of plasma cell differentiation.

By inhibiting the interaction between BCL6 and its corepressors, **CCT374705** effectively reverses this transcriptional repression, leading to the re-expression of these target genes. This, in turn, can induce cell cycle arrest, apoptosis, and attenuation of pro-survival signaling pathways in lymphoma cells.

BCL6 Signaling Pathway in Lymphoma



Xenograft Model Workflow



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References

- 1. BCL6 modulates tonic BCR signaling in diffuse large B-cell lymphomas by repressing the SYK phosphatase, PTPROt [pubmed.ncbi.nlm.nih.gov]
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